

Essential Safety and Handling Protocols for 7-Desmethyl-3-hydroxyagomelatine

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Compound of Interest

Compound Name: 7-Desmethyl-3-hydroxyagomelatine

Cat. No.: B1646971

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For Immediate Implementation by Laboratory Personnel

This document provides critical safety and logistical guidance for researchers, scientists, and drug development professionals handling **7-Desmethyl-3-hydroxyagomelatine**. Adherence to these protocols is mandatory to ensure personal safety and minimize environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **7-Desmethyl-3-hydroxyagomelatine** is not readily available, it is a metabolite of Agomelatine. Therefore, it is prudent to assume it possesses a similar hazard profile. The parent compound, Agomelatine, is classified as harmful if swallowed or inhaled, causes serious eye irritation, and is toxic to aquatic life.^[1] All handling of **7-Desmethyl-3-hydroxyagomelatine** must be conducted within a certified chemical fume hood.

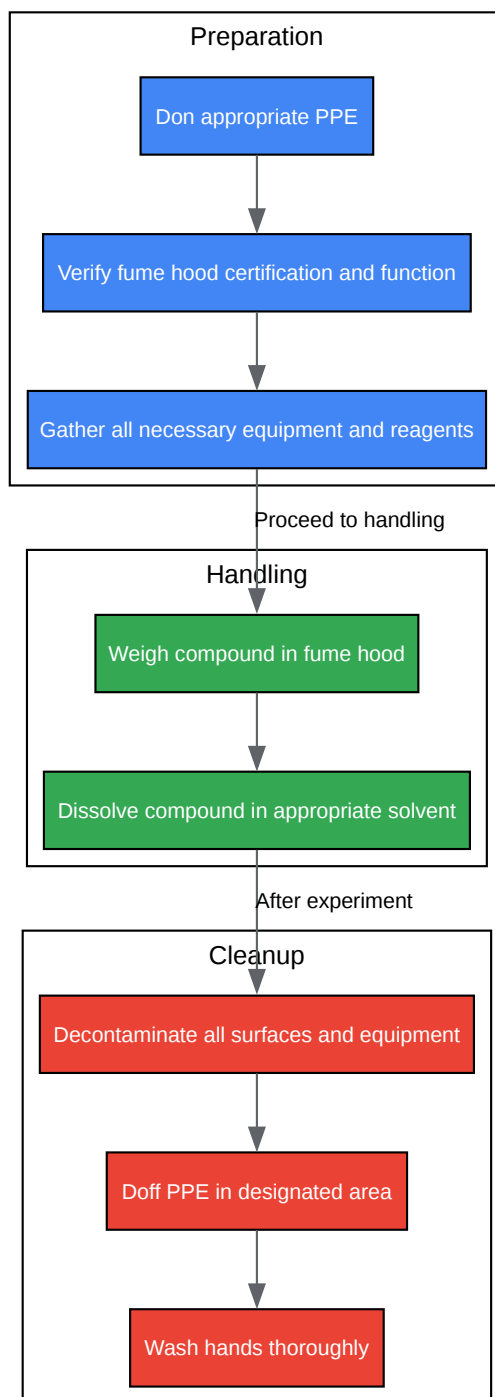
The following table summarizes the required PPE for handling this compound. This is the minimum requirement, and a site-specific risk assessment should be conducted to determine if additional protection is necessary.

PPE Category	Specification	Reasoning
Hand Protection	Double-gloving with powder-free nitrile gloves.[2][3]	Prevents skin contact and absorption. Double-gloving provides an extra layer of protection in case of a tear or contamination of the outer glove.[2] Powder-free gloves are recommended to avoid aerosolization of the compound.[2]
Eye and Face Protection	ANSI Z87.1 compliant safety goggles and a full-face shield.[3]	Protects against splashes and aerosols.[2][4] Standard safety glasses are insufficient.[3]
Body Protection	Disposable, solid-front, back-closing laboratory gown with tight-fitting cuffs.[5]	Protects skin and personal clothing from contamination. Gowns should be changed immediately if contaminated.
Respiratory Protection	A NIOSH-approved N95 or higher-rated respirator.[4][6]	Required when handling the solid compound outside of a fume hood or when there is a risk of aerosol generation.[4]
Foot Protection	Closed-toe shoes.[3][6]	Protects feet from spills and falling objects.

Operational Plan: Handling and Weighing

A detailed workflow for the safe handling and weighing of **7-Desmethyl-3-hydroxyagomelatine** is essential to minimize exposure risk.

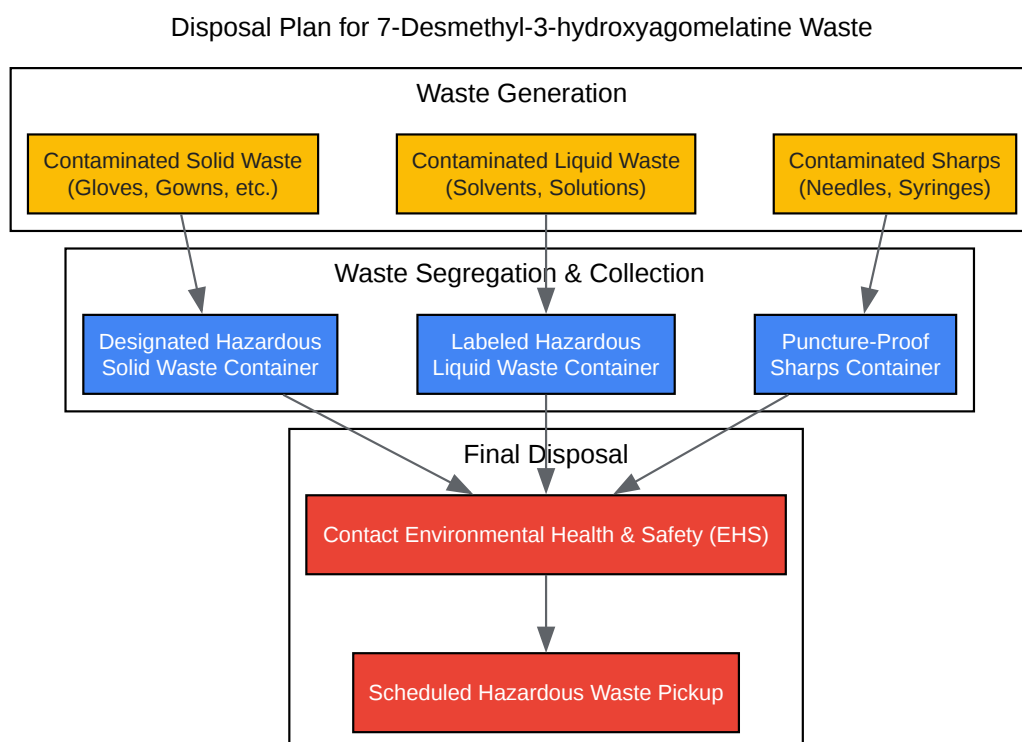
Workflow for Handling 7-Desmethyl-3-hydroxyagomelatine

[Click to download full resolution via product page](#)Caption: Workflow for Handling **7-Desmethyl-3-hydroxyagomelatine**

Disposal Plan

Proper disposal of **7-Desmethyl-3-hydroxyagomelatine** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

All solid waste, including contaminated gloves, gowns, and weighing papers, must be disposed of in a designated hazardous waste container. Liquid waste containing this compound should be collected in a clearly labeled, sealed container. Consult your institution's environmental health and safety (EHS) department for specific disposal protocols.



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Caption: Disposal Plan for **7-Desmethyl-3-hydroxyagomelatine** Waste

Emergency Procedures

In the event of an exposure or spill, follow these procedures immediately:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.
- Spill: Evacuate the area. If the spill is small, and you are trained to do so, contain the spill with absorbent material and decontaminate the area. For large spills, contact your institution's EHS department immediately.

By adhering to these safety protocols, you contribute to a secure research environment for yourself and your colleagues. Always prioritize safety and consult your institution's safety guidelines.

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